

# 2-(5-Formylfuran-2-yl)benzoic acid solubility in organic solvents

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## Compound of Interest

Compound Name: 2-(5-Formylfuran-2-yl)benzoic acid

Cat. No.: B1303643

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An In-depth Technical Guide on the Solubility of **2-(5-Formylfuran-2-yl)benzoic acid** and Related Compounds in Organic Solvents

For the attention of: Researchers, Scientists, and Drug Development Professionals

This technical guide addresses the solubility of **2-(5-Formylfuran-2-yl)benzoic acid** in organic solvents. Direct quantitative solubility data for this specific compound is not readily available in published literature. However, to provide valuable insights for research and development purposes, this document presents a comprehensive overview of the solubility of structurally similar and relevant furan-containing carboxylic acids. The data and methodologies presented herein for analogous compounds can serve as a strong predictive foundation for estimating the solubility behavior of **2-(5-Formylfuran-2-yl)benzoic acid**.

The guide includes quantitative solubility data for 5-Formylfuran-2-carboxylic acid (FFCA) and 2,5-Furandicarboxylic acid (FDCA), along with detailed experimental protocols for solubility determination.

## Physicochemical Properties of 2-(5-Formylfuran-2-yl)benzoic acid

Before exploring the solubility of related compounds, here are the fundamental properties of the target compound:

Property	Value	Reference
CAS Number	88460-72-4	[1][2][3]
Molecular Formula	C12H8O4	[1][4][5]
Molecular Weight	216.19 g/mol	[1][4][5]
IUPAC Name	2-(5-formylfuran-2-yl)benzoic acid	[1]
Melting Point	>114°C (decomposition)	[5]

## Quantitative Solubility Data for Structurally Similar Compounds

Due to the absence of specific data for **2-(5-Formylfuran-2-yl)benzoic acid**, this section provides solubility information for closely related furan derivatives. These compounds share key functional groups and structural motifs, making their solubility behavior relevant for predictive analysis.

### Solubility of 5-Formylfuran-2-carboxylic Acid (FFCA)

FFCA is a key intermediate in the synthesis of 2,5-furandicarboxylic acid and shares the formylfuran carboxylic acid core with the target compound. A study has reported its solubility in binary mixtures of water and 1,4-dioxane at various temperatures.[6][7] The data reveals that FFCA's solubility increases with temperature and shows a co-solvency effect in the water-dioxane mixture.[6][7]

Table 1: Mole Fraction Solubility (x) of 5-Formylfuran-2-carboxylic Acid (FFCA) in Water + 1,4-Dioxane Binary Mixtures[7]

Temperature (K)	Mole Fraction of 1,4-Dioxane	Mole Fraction Solubility (x) of FFCA
303.15	0.0	0.00018
303.15	0.2	0.00125
303.15	0.4	0.00289
303.15	0.6	0.00354
303.15	0.8	0.00298
303.15	1.0	0.00165
323.15	0.0	0.00035
323.15	0.2	0.00241
323.15	0.4	0.00557
323.15	0.6	0.00683
323.15	0.8	0.00575
323.15	1.0	0.00318
343.15	0.0	0.00065
343.15	0.2	0.00448
343.15	0.4	0.01036
343.15	0.6	0.01270
343.15	0.8	0.01069
343.15	1.0	0.00591

## Solubility of 2,5-Furandicarboxylic Acid (FDCA)

FDCA is a bio-based platform chemical and its solubility has been studied in a variety of pure organic solvents.[8] The solubility of FDCA generally increases with a rise in temperature.[8]

Table 2: Mole Fraction Solubility ( $x$ ) of 2,5-Furandicarboxylic Acid (FDCA) in Pure Organic Solvents[8]

Temperature (K)	Methanol	1-Butanol	Isobutanol	Acetic Acid	Ethyl Acetate	MIBK	Acetonitrile
313.15	0.0103	0.0045	0.0038	0.0025	0.0012	0.0015	0.0008
323.15	0.0152	0.0068	0.0057	0.0039	0.0019	0.0024	0.0013
333.15	0.0221	0.0101	0.0084	0.0059	0.0030	0.0037	0.0020
343.15	0.0316	0.0147	0.0122	0.0088	0.0046	0.0057	0.0031

## Experimental Protocols for Solubility Determination

The following are detailed methodologies for key experiments cited in the determination of solubility for furan-based carboxylic acids.

### Static Analytical Gravimetric Method

This method is widely used for determining the solubility of organic compounds in various solvents.[8]

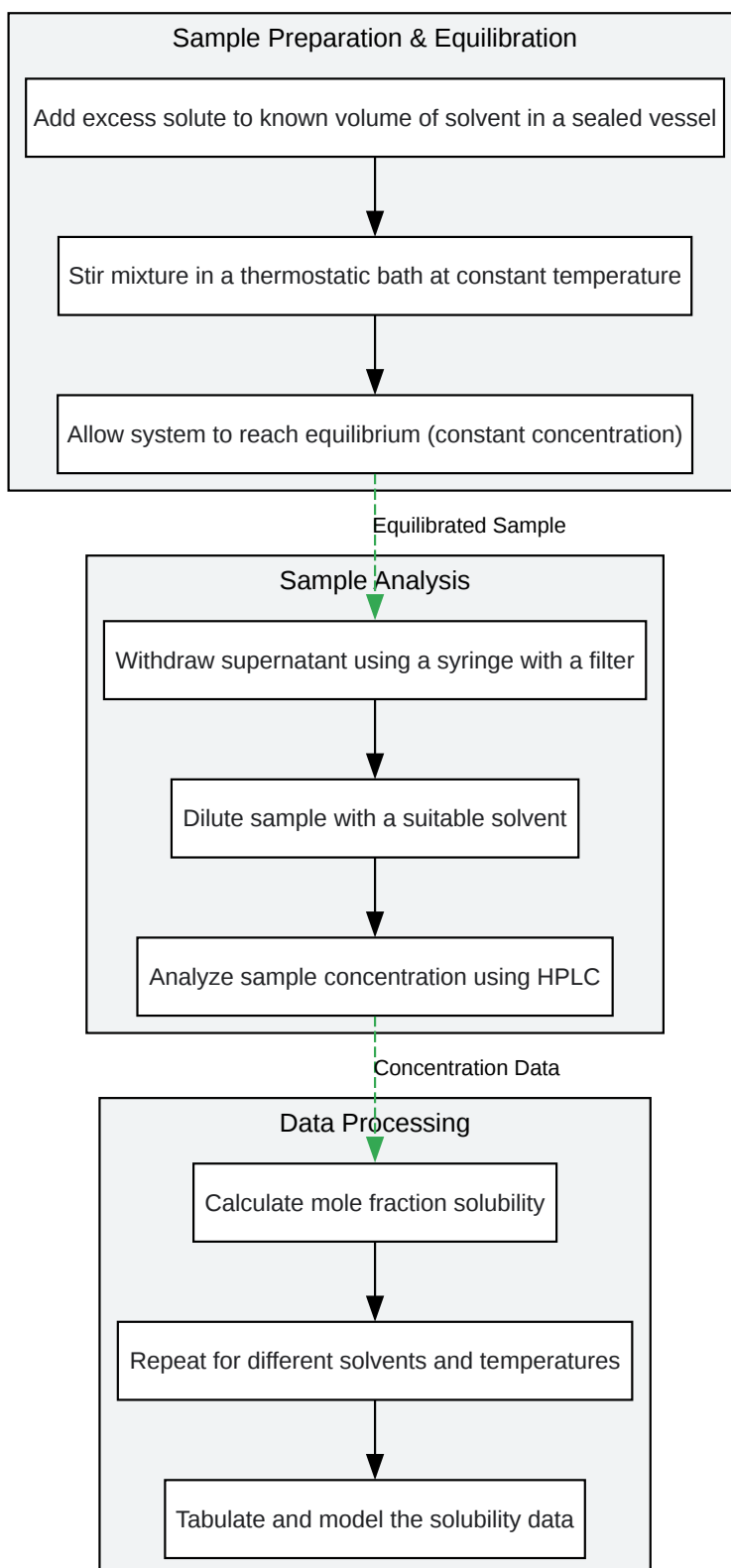
- **Sample Preparation and Equilibration:** An excess amount of the compound (e.g., FDCA) is added to a known volume of the selected solvent in a sealed vessel. The mixture is continuously stirred in a thermostatic bath to maintain a constant temperature. The system is allowed to reach equilibrium, which is confirmed by taking samples at different time intervals until the concentration of the compound in the solution remains constant.[8]
- **Sample Analysis:** A sample of the supernatant is carefully withdrawn using a syringe fitted with a filter to remove any undissolved solids. The collected sample is then diluted with a suitable solvent.[8] The concentration of the compound in the sample is determined by High-Performance Liquid Chromatography (HPLC).[6]

### High-Performance Liquid Chromatography (HPLC) for Concentration Measurement

- Instrumentation: An Agilent chromatograph equipped with an Ultimate LP-C18 column (250 mm × 4.6 mm, 5 µm) is used.[6]
- Mobile Phase: A mixture of methanol:water:acetic acid in a ratio of 40:60:1 is used as the mobile phase at a flow rate of 1 mL/min.[6]
- Detection: The wavelength of the detector is set at 265 nm.[6]
- Quantification: Each sample is analyzed multiple times (typically 3) to ensure accuracy, with a relative error within ±1%.[6]

## Visualization of Experimental Workflow

The following diagram illustrates a general workflow for the experimental determination of solubility.



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